

# Boc-His(Trt)-OH CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Boc-His(Trt)-OH**

Cat. No.: **B557146**

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## In-Depth Technical Guide: Boc-His(Trt)-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on  $\alpha$ -Boc-N(im)-trityl-L-histidine, commonly known as **Boc-His(Trt)-OH**. It is a critical building block in peptide synthesis, particularly for the introduction of histidine residues into peptide sequences. This document outlines its chemical properties, applications in peptide synthesis, and detailed experimental considerations.

## Core Properties of Boc-His(Trt)-OH

**Boc-His(Trt)-OH** is a derivative of the amino acid L-histidine, where the  $\alpha$ -amino group is protected by a tert-butyloxycarbonyl (Boc) group, and the imidazole nitrogen is protected by a trityl (Trt) group. These protecting groups are essential for preventing unwanted side reactions during peptide synthesis.

Property	Value	References
CAS Number	32926-43-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>30</sub> H <sub>31</sub> N <sub>3</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	497.58 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Appearance	White to off-white powder	<a href="#">[4]</a> <a href="#">[7]</a>
Purity	≥98%	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Melting Point	130 °C (decomposition)	<a href="#">[4]</a> <a href="#">[6]</a>
Storage	2-8 °C	

## Role in Peptide Synthesis

**Boc-His(Trt)-OH** is extensively used in solid-phase peptide synthesis (SPPS) following the Boc/Bzl protection strategy. The Boc group on the  $\alpha$ -amino is acid-labile and is typically removed with trifluoroacetic acid (TFA). The Trt group protecting the imidazole side chain is also acid-labile but requires milder acidic conditions for removal, offering orthogonal protection. This differential stability is crucial for selectively deprotecting the N-terminus for chain elongation without prematurely removing the side-chain protection.

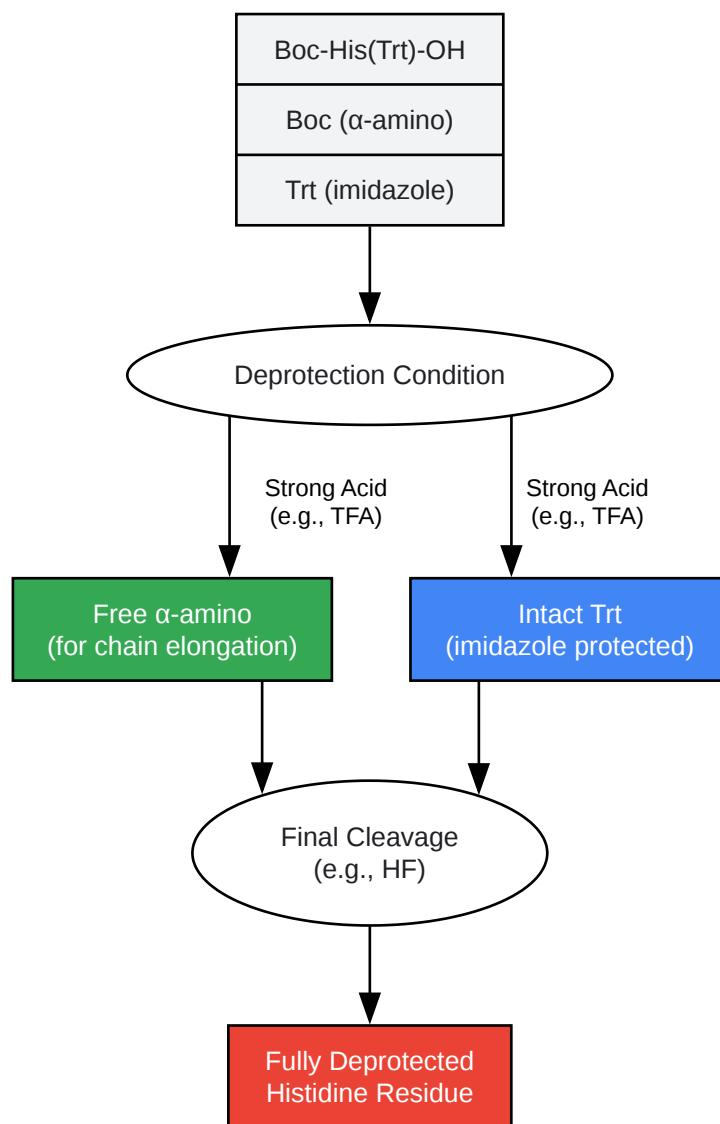
The trityl group offers significant advantages for histidine protection:

- Prevention of Racemization: It effectively minimizes the risk of racemization of the histidine residue during the coupling step.
- Suppression of Side Reactions: It prevents undesirable side reactions at the imidazole ring.

## Experimental Protocols

### General Workflow for Boc Solid-Phase Peptide Synthesis (SPPS)

The following diagram illustrates a typical workflow for the incorporation of a **Boc-His(Trt)-OH** residue during SPPS.



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- To cite this document: BenchChem. [Boc-His(Trt)-OH CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b557146#boc-his-trt-oh-cas-number-and-molecular-weight>]

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